

A Technical Guide to the Physical Properties of 1,3-Bis(dicyclohexylphosphino)propane

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Compound of Interest

	1,3-
Compound Name:	<i>Bis(dicyclohexylphosphino)propane</i>
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This document provides a comprehensive overview of the core physical properties of **1,3-Bis(dicyclohexylphosphino)propane** (dcyp), a bidentate phosphine ligand frequently utilized in organometallic chemistry and catalysis. The following sections detail its physical characteristics, the standard experimental methods for their determination, and a generalized workflow for such characterization.

Core Physical and Chemical Properties

1,3-Bis(dicyclohexylphosphino)propane is a versatile ligand whose physical state can be a viscous liquid or a paste.^[1] Its bulky dicyclohexylphosphino groups provide significant steric hindrance, which can enhance selectivity and yield in various catalytic reactions.

Quantitative Data Summary

The key physical properties of **1,3-Bis(dicyclohexylphosphino)propane** are summarized in the table below for quick reference and comparison.

Property	Value
Chemical Formula	<chem>C27H50P2</chem> ^[2]
Molecular Weight	436.63 g/mol
Appearance	Clear colorless viscous liquid or paste ^[1]
Boiling Point	>350 °C (lit.) ^[1]
Density	1.05 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.554 (lit.) ^[1]

Note: A related salt, **1,3-Bis(dicyclohexylphosphino)propane** bis(tetrafluoroborate), exists as a powder with a melting point of 178-183 °C.

Experimental Protocols for Property Determination

The physical properties listed above are determined through standard laboratory procedures. The following are generalized methodologies for obtaining such data.

Determination of Boiling Point

The boiling point of a high-boiling liquid like **1,3-Bis(dicyclohexylphosphino)propane** is typically determined by distillation.

- Apparatus Setup: A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Sample Preparation: A sample of the compound is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- Heating: The flask is heated, often using a heating mantle.
- Observation: The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point. For high-boiling substances, this is often performed under reduced pressure (vacuum distillation) and the boiling point is reported with the corresponding pressure.

Determination of Density

The density of a liquid is its mass per unit volume and is commonly measured using a pycnometer or a digital density meter.

- **Pycnometer Preparation:** A pycnometer, a flask with a specific volume, is cleaned, dried, and weighed empty.
- **Filling:** The pycnometer is filled with the sample liquid, ensuring no air bubbles are present.
- **Temperature Equilibration:** The filled pycnometer is placed in a thermostat bath at a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- **Weighing:** The pycnometer is removed, dried on the outside, and weighed.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

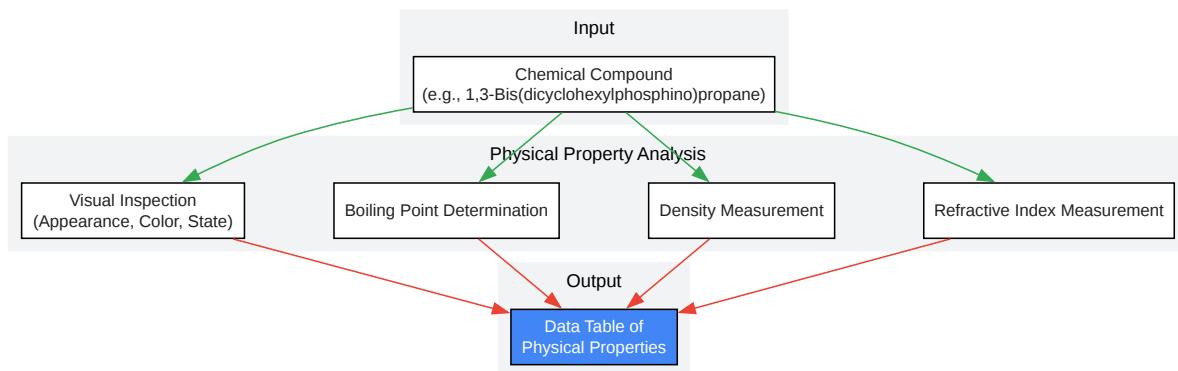
Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a characteristic property. It is measured using a refractometer, such as an Abbe refractometer.

- **Calibration:** The refractometer is calibrated using a standard with a known refractive index, typically distilled water.
- **Sample Application:** A few drops of the liquid sample are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- **Reading:** The refractive index is read from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent (e.g., n_{20}/D indicates a measurement at 20°C using the D-line of the sodium spectrum).

Generalized Experimental Workflow

The logical flow for the physical characterization of a chemical compound like **1,3-Bis(dicyclohexylphosphino)propane** is depicted in the following diagram.



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Caption: Workflow for the determination of physical properties of a chemical compound.

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References

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- 2. 1,3-Bis(dicyclohexylphosphino)propane | C₂₇H₅₀P₂ | CID 438876 - PubChem [pubchem.ncbi.nlm.nih.gov]
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